

Technical Guide: Spectral and Physicochemical Properties of 4-Chloropentanoyl Chloride

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Compound of Interest

Compound Name: *4-Chloropentanoyl chloride*

Cat. No.: *B105391*

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Abstract

This technical guide provides a summary of the available spectral and physicochemical data for **4-chloropentanoyl chloride** (CAS No. 63480-12-6). Due to a lack of publicly available experimental spectral data for **4-chloropentanoyl chloride**, this document presents computed and predicted values. For comparative purposes, experimental data for the isomeric compound, 5-chloropentanoyl chloride (5-chlorovaleryl chloride), is also included. Additionally, a representative experimental protocol for the synthesis of a chloropentanoyl chloride is detailed, accompanied by a workflow diagram.

Physicochemical Properties of 4-Chloropentanoyl Chloride

4-Chloropentanoyl chloride is an acyl chloride derivative of pentanoic acid. The following table summarizes its key computed physicochemical properties.

Property	Value	Source
Molecular Formula	C ₅ H ₈ Cl ₂ O	PubChem[1]
Molecular Weight	155.02 g/mol	PubChem[1]
Exact Mass	153.9952203 Da	PubChem[1]
Monoisotopic Mass	153.9952203 Da	PubChem[1]
IUPAC Name	4-chloropentanoyl chloride	PubChem[1]
InChI Key	HCBIDLKPXILPU-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CC(CCC(=O)Cl)Cl	PubChem[1]
CAS Number	63480-12-6	Guidechem[2]

Spectral Data for 4-Chloropentanoyl Chloride (Predicted)

Experimental spectral data for **4-chloropentanoyl chloride** is not readily available in public databases. The following tables present predicted data.

Predicted Mass Spectrometry Data

The following table lists the predicted m/z values for various adducts of **4-chloropentanoyl chloride**.

Adduct	Predicted m/z
[M+H] ⁺	155.00250
[M+Na] ⁺	176.98444
[M-H] ⁻	152.98794
[M+NH ₄] ⁺	172.02904
[M+K] ⁺	192.95838
[M] ⁺	153.99467
[M] ⁻	153.99577

(Data sourced from PubChem Predicted Properties)[\[3\]](#)

Predicted NMR Spectral Data

Both ¹H and ¹³C NMR spectra for **4-chloropentanoyl chloride** have been predicted but specific chemical shift values are not available in the searched resources.[\[2\]](#)

Spectral Data for 5-Chloropentanoyl Chloride (Isomer for Reference)

To provide a reference point, the following tables summarize the available experimental spectral data for the isomeric compound, 5-chloropentanoyl chloride (also known as 5-chlorovaleryl chloride, CAS No. 1575-61-7).

¹H NMR Spectrum of 5-Chloropentanoyl Chloride

Instrument	Copyright	Source
Varian A-60D	© 2009-2025 John Wiley & Sons, Inc.	PubChem [4]

¹³C NMR Spectrum of 5-Chloropentanoyl Chloride

Sample Source	Source
Fluka AG, Buchs, Switzerland	PubChem[4]

IR Spectrum of 5-Chloropentanoyl Chloride

Instrument	Technique	Copyright	Source
Bruker IFS 85	Cell	© 1989, 1990-2025 Wiley-VCH GmbH	PubChem[4]

Experimental Protocols

Spectral Data Acquisition

Detailed experimental protocols for the acquisition of spectral data for **4-chloropentanoyl chloride** are not available in the public domain.

Representative Synthesis of a Chloropentanoyl Chloride

The following protocol is a representative method for the synthesis of chloropentanoyl chlorides, adapted from procedures for the synthesis of 5-chloropentanoyl chloride.[5][6] This method involves the conversion of the corresponding carboxylic acid to an acyl chloride using a chlorinating agent such as thionyl chloride.

Materials:

- 5-chloropentanoic acid
- Thionyl chloride (SOCl_2)
- Reaction vessel (e.g., four-neck round-bottom flask)
- Reflux condenser
- Stirring apparatus
- Heating mantle

- Vacuum distillation setup

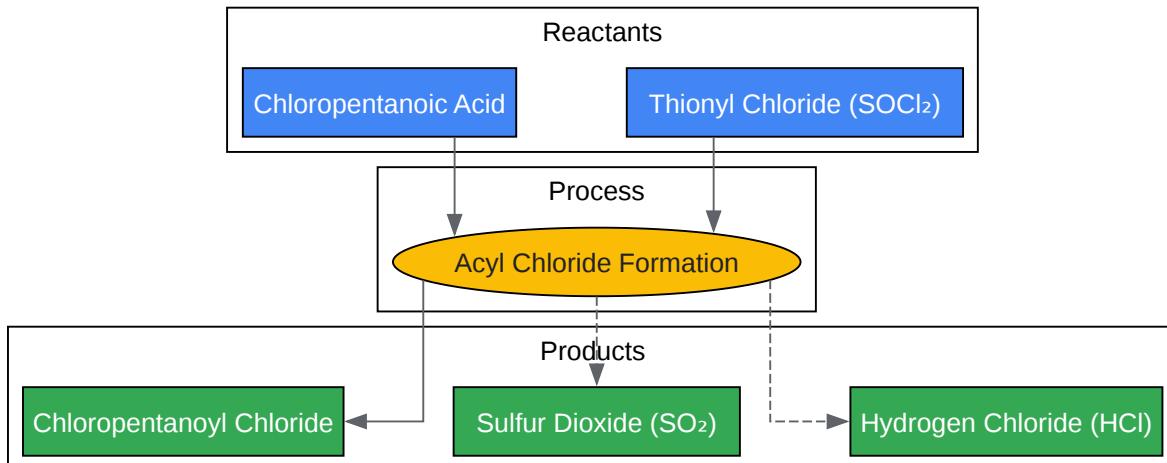
Procedure:

- Charge a four-neck round-bottom flask, equipped with a reflux condenser and a stirrer, with 0.1 mol of 5-chloropentanoic acid and 0.11 mol of thionyl chloride.[\[6\]](#)
- Stir the mixture at room temperature (approximately 25°C) for 15 hours.[\[6\]](#) Alternatively, the reaction can be heated to 60°C for 10 hours or 100°C for 5 hours to expedite the conversion.[\[6\]](#)
- After the reaction is complete, set up the apparatus for vacuum distillation.
- Distill the reaction mixture under reduced pressure to remove any unreacted thionyl chloride.
- Continue the vacuum distillation to collect the final product, 5-chloropentanoyl chloride. The boiling point is reported to be 75-76°C at 0.095 MPa.[\[6\]](#)

Visualizations

Synthesis of Chloropentanoyl Chloride

The following diagram illustrates the general synthetic pathway for producing a chloropentanoyl chloride from its corresponding carboxylic acid using thionyl chloride.

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Caption: Synthesis of Chloropentanoyl Chloride.

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References

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